

Operational Guide: Octanoic Acid & Rhodium Disposal/Recovery

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Compound of Interest

Compound Name: Octanoic acid;rhodium

CAS No.: 73482-96-9

Cat. No.: B1662050

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Executive Summary & Core Directive

Do not treat this mixture simply as "organic waste." The combination of Octanoic Acid (Caprylic Acid) and Rhodium presents a dual challenge: the corrosivity and surfactant nature of the acid, and the high economic and toxicological profile of the metal.

The Critical Operational Rule: You must separate the Rhodium before neutralizing the Octanoic Acid.

- Why? Octanoic acid is a medium-chain fatty acid.[1] Neutralizing it with base (NaOH/NaHCO₃) converts it into Sodium Octanoate—a powerful surfactant (soap). If you neutralize first, the solution will emulsify, trapping the Rhodium and making filtration or extraction nearly impossible.

This guide prioritizes Value Recovery (Rhodium) followed by Safe Disposal (Octanoic Acid).[1]

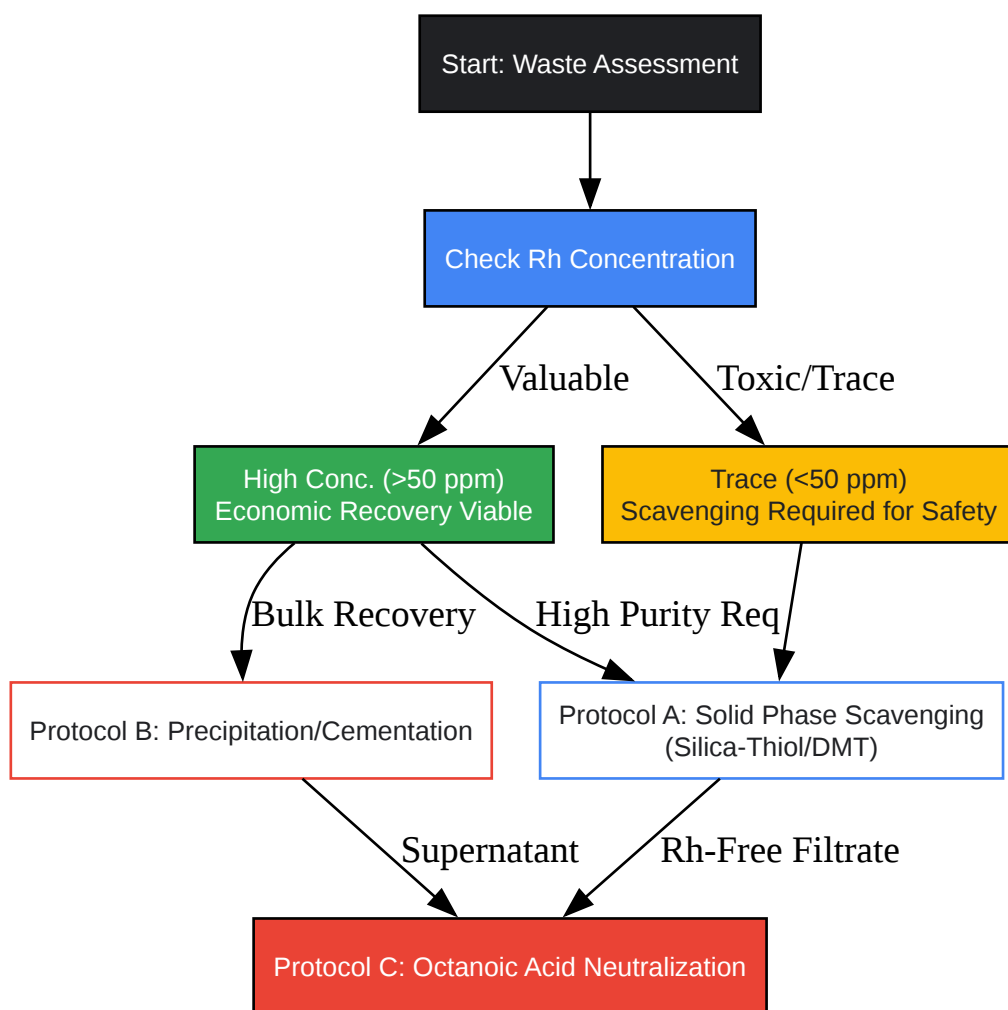
Chemical Risk & Property Profile

Understanding the physical properties is the foundation of this protocol.

Property	Octanoic Acid (Caprylic Acid)	Rhodium (Catalytic/Salt Form)
CAS Number	124-07-2	7440-16-6 (Element) / Various salts
Hazard Class	Corrosive (Skin Corr.[1] 1B)	Sensitizer / Toxic (as salt)
Physical State	Oily Colorless Liquid	Solid/Dissolved Complex
Flash Point	>110°C (Combustible)	N/A
Water Solubility	Poor (0.68 g/L)	Variable (Complex dependent)
RCRA Code	D002 (Corrosivity)	Not RCRA 8 listed (Check state regs)
Key Risk	Severe burns; Aquatic toxicity	Respiratory sensitization; Economic loss

Pre-Disposal Decision Matrix

Before acting, determine the concentration of Rhodium to select the correct workflow.



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Figure 1: Decision matrix for selecting the appropriate recovery pathway based on Rhodium concentration.[1]

Protocol A: Rhodium Recovery (Primary)

Objective: Remove >95% of Rhodium from the Octanoic Acid matrix. Recommended Method: Solid-Supported Scavengers (Silica-Thiol).[1]

- Why? This avoids adding water or bases, preventing the "soap emulsion" issue described in the Executive Summary.

Materials Required[2][3][4][5][6][7][8][9][10]

- Silica-bound scavenger (e.g., SiliaMetS® Thiol or equivalent mercapto-functionalized silica).
[1]
- Glass column or stirred batch reactor.
- Vacuum filtration setup (Buchner funnel).

Step-by-Step Procedure

- Load Calculation: Estimate the moles of Rh in your solution. Add 4–10 equivalents of Scavenger Resin relative to the metal.
- Incubation:
 - Add the scavenger resin directly to the Octanoic Acid solution.
 - Stir gently at 40–50°C for 2–4 hours. Heat improves kinetics, but do not exceed 80°C to avoid degrading the organic acid or generating fumes.
- Filtration:
 - Filter the mixture through a fritted glass funnel or filter paper.
 - Solid Retentate: Contains the Rhodium.[2] Wash with a small amount of ethanol to remove residual acid. Store this solid for shipment to a precious metal refiner.
 - Liquid Filtrate: This is now "bulk Octanoic Acid" with negligible metal content. Proceed to Protocol C.
- Validation: Spot check the filtrate color. It should be clear/colorless. If yellow/red persists, Rhodium remains; repeat scavenging.

Protocol C: Octanoic Acid Neutralization (Secondary)

Objective: Safely convert the corrosive organic acid into a pH-neutral waste stream for disposal. Hazard: Exothermic reaction. Generation of soap (foaming).

Materials Required[2][3][4][5][6][7][8][9][10]

- Sodium Carbonate (Na_2CO_3) or Sodium Hydroxide (NaOH) 10% solution.
- Ice bath.
- Large beaker (allow 50% headspace for foam).
- pH strips or meter.

Step-by-Step Procedure

- Preparation: Place the Rh-free Octanoic Acid filtrate into a large beaker sitting in an ice bath.
- Base Addition:
 - Slowly add the base solution while stirring.
 - Warning: If using Carbonate, CO_2 gas will generate foam. If using Hydroxide, the heat generation will be rapid.
- The "Soap" Check: As the pH rises, the solution will thicken and become opaque (formation of Sodium Octanoate).
 - If the solution becomes too thick to stir: Add water to dilute the soap.
- Endpoint: Continue adding base until pH reaches 6.0 – 8.0.
- Final Disposal:
 - The resulting mixture is a non-corrosive, soapy aqueous liquid.
 - Labeling: "Non-Hazardous Waste - Sodium Octanoate Solution" (Verify with local EHS; some regions still require it to be treated as chemical waste due to high COD/BOD).[1]

Regulatory & Compliance Data

RCRA Waste Codes

- Octanoic Acid (Pure/Acidic):D002 (Corrosivity).[1]

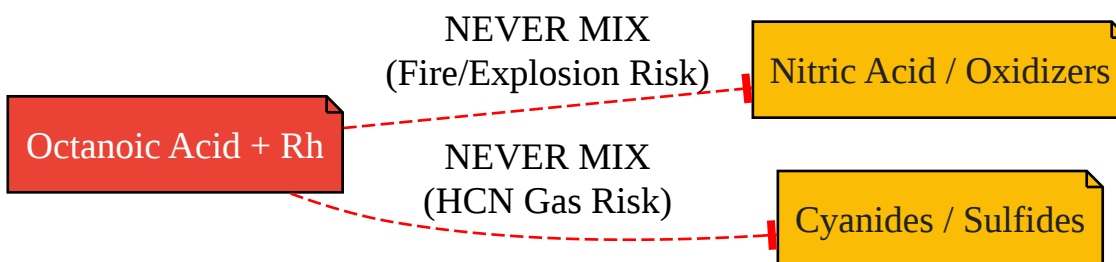
- Rhodium Waste: If the Rhodium is not recovered, the waste stream retains the D002 code. Rhodium itself is not a "TC Metal" (Toxicity Characteristic) like Lead or Cadmium, but it is often regulated under state-specific hazardous waste lists due to toxicity.[1]

Labeling Requirements (Pre-Neutralization)

If storing the mixture before processing, the label must read:

“

Waste Segregation Logic



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Figure 2: Critical segregation rules.[1] Never mix organic acids with strong oxidizers.

Emergency Procedures

Scenario	Immediate Action
Skin Contact	Immediate Rinse: Octanoic acid is corrosive.[1] [3][4] Rinse with water for 15 mins. Use soap if available to solubilize the oily acid.
Spill (Lab Scale)	1. Isolate area. 2. Cover with dry absorbent (vermiculite or clay). 3. Do not use water initially (spreads the oily acid). 4. Collect solids and treat as hazardous waste.[5]
Eye Contact	Flush with water for 15+ minutes.[1] Seek medical attention immediately (corrosive injury risk).[3]

References

- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes (RCRA D002). [\[Link\]](#)[1]

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